

Technical Guide: Aqueous Solubility of H-Lys-OMe-2HCl

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the aqueous solubility of L-Lysine methyl ester dihydrochloride (H-Lys-OMe·2HCl), a critical parameter for its application in research, particularly in peptide synthesis and drug development. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of its primary application workflow.

Core Topic: Solubility of H-Lys-OMe-2HCl in Water

L-Lysine methyl ester dihydrochloride is an amino acid derivative widely used as a building block in peptide synthesis.[1][2] Its dihydrochloride salt form enhances its stability and aqueous solubility.[1] While widely cited as "soluble" or "highly soluble" in water, precise quantitative data is essential for reproducible experimental design.[1][3]

Quantitative Solubility Data

The aqueous solubility of H-Lys-OMe·2HCl has been calculated, providing a valuable benchmark for researchers. The data is summarized in the table below.



Parameter	Value	Unit	Method	Source
Water Solubility	7.36	mg/mL	Calculated (ESOL)	[4]
Water Solubility	0.0316	mol/L	Calculated (ESOL)	[4]
Qualitative Solubility	Soluble / Highly Soluble	-	Experimental	[1][3]

ESOL (Estimated Solubility) is a topological method for predicting solubility.

Experimental Protocol: Determination of Aqueous Solubility

A definitive experimental protocol for determining the aqueous solubility of H-Lys-OMe·2HCl is crucial for verifying calculated values and for quality control. The following is a detailed methodology based on the gravimetric method, a standard procedure for determining the solubility of amino acids and their salts.[5][6][7]

Principle

The gravimetric method involves preparing a saturated solution of the solute (H-Lys-OMe·2HCl) in a solvent (water) at a specific temperature. A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From this, the solubility can be calculated.[7]

Materials and Equipment

- H-Lys-OMe-2HCl (high purity)
- Deionized or distilled water
- Analytical balance (readable to at least 0.1 mg)
- Temperature-controlled water bath or incubator



- Volumetric flasks (various sizes)
- Pipettes (calibrated)
- Evaporating dish or weighing boats (pre-weighed)
- Drying oven
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with a pore size of 0.22 μm)
- Spatula
- Beakers

Procedure

- Preparation of the Saturated Solution:
 - 1. Add an excess amount of H-Lys-OMe·2HCl to a known volume of deionized water in a beaker or flask. The excess solid should be clearly visible.
 - 2. Place the beaker in a temperature-controlled water bath set to the desired temperature (e.g., 25 °C).
 - 3. Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached (e.g., 24 hours). Periodically check to ensure undissolved solid remains.
- Sample Collection:
 - 1. Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle.
 - 2. Carefully draw a precise volume (e.g., 10 mL) of the supernatant using a calibrated pipette, ensuring no solid particles are transferred.
 - 3. For enhanced accuracy, filter the collected supernatant through a 0.22 μ m syringe filter to remove any remaining microcrystals.



- · Gravimetric Analysis:
 - 1. Transfer the filtered, saturated solution to a pre-weighed evaporating dish.
 - 2. Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without degrading the H-Lys-OMe·2HCl (e.g., 60-80 °C).
 - 3. Continue drying until a constant weight is achieved, indicating all the water has evaporated. This can be confirmed by sequential weighings.
 - 4. Record the final weight of the evaporating dish with the dried solute.
- Calculation of Solubility:
 - 1. Calculate the mass of the dissolved H-Lys-OMe·2HCl by subtracting the initial weight of the empty evaporating dish from the final weight.
 - 2. The solubility can then be expressed in the desired units (e.g., g/L, mg/mL).

Application in Solid-Phase Peptide Synthesis (SPPS)

H-Lys-OMe·2HCl is a fundamental reagent in solid-phase peptide synthesis (SPPS), where it serves as a lysine building block. The general workflow of SPPS involves the sequential addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.



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Solid-Phase Peptide Synthesis (SPPS) Workflow.

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- To cite this document: BenchChem. [Technical Guide: Aqueous Solubility of H-Lys-OMe·2HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554999#h-lys-ome-2hcl-solubility-in-water]

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